

Application Note: Synthesis and Isolation of 1-(2-Fluoro-5-methylphenyl)guanidine

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Compound of Interest

Compound Name: 1-(2-Fluoro-5-methylphenyl)guanidine

Cat. No.: B13702294

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Target Audience: Researchers, Process Chemists, and Drug Development Professionals

Document Type: Technical Protocol & Mechanistic Guide

Introduction & Strategic Rationale

Aryl guanidines are privileged pharmacophores in medicinal chemistry, characterized by a highly basic nature (

) that ensures they remain protonated under physiological conditions. This localized positive charge is critical for forming bidentate salt bridges with carboxylate residues in target proteins, such as kinase hinge regions and GPCR binding pockets.

While the synthetic directive targets **1-(2-fluoro-5-methylphenyl)guanidine** "from aniline," standard synthetic nomenclature dictates that this implies starting from the corresponding substituted aniline derivative. Attempting a de novo functionalization from unsubstituted phenylamine (aniline) would require an inefficient, multi-step sequence (protection, nitration, reduction, Sandmeyer fluorination, and alkylation) fraught with regiochemical mixtures. Therefore, this protocol utilizes commercially available 2-fluoro-5-methylaniline as the optimal starting material.

Anilines are inherently poor nucleophiles due to the delocalization of the nitrogen lone pair into the aromatic

-system, making direct guanylation challenging without specialized activation ([1]). To address this, we present two divergent, self-validating synthetic strategies tailored to different phases of drug development: a scalable classical route for process chemistry, and a highly controlled, protected route for discovery chemistry.

Mechanistic Causality & Route Selection

Route A: Direct Guanylation via Cyanamide (Process / Scale-Up)

The classical approach utilizes cyanamide (ngcontent-ng-c2372798075="" _nghost-ng-c102404335="" class="inline ng-star-inserted">

) activated by a strong acid ().

- Causality: Heating the weakly nucleophilic 2-fluoro-5-methylaniline with cyanamide in neutral conditions yields no product. The addition of concentrated hydrochloric acid serves a dual mechanistic purpose: it protonates the cyanamide to form a highly electrophilic carbodiimidium ion intermediate, and it acts as a thermodynamic sink by trapping the resulting basic guanidine product as a stable, insoluble hydrochloride salt, driving the equilibrium forward.

Route B: Protected Guanylation via Goodman's Reagent (Discovery / MedChem)

For discovery chemistry where high purity and mild conditions are paramount,

-di-Boc-

-triflylguanidine (Goodman's Reagent) is the industry standard ([2]).

- Causality: The electron-withdrawing triflyl () group acts as an exceptional leaving group, overcoming the weak nucleophilicity of the aniline at room temperature without requiring harsh thermal activation. The bulky tert-butyloxycarbonyl (Boc) groups prevent over-guanylation and render the intermediate highly

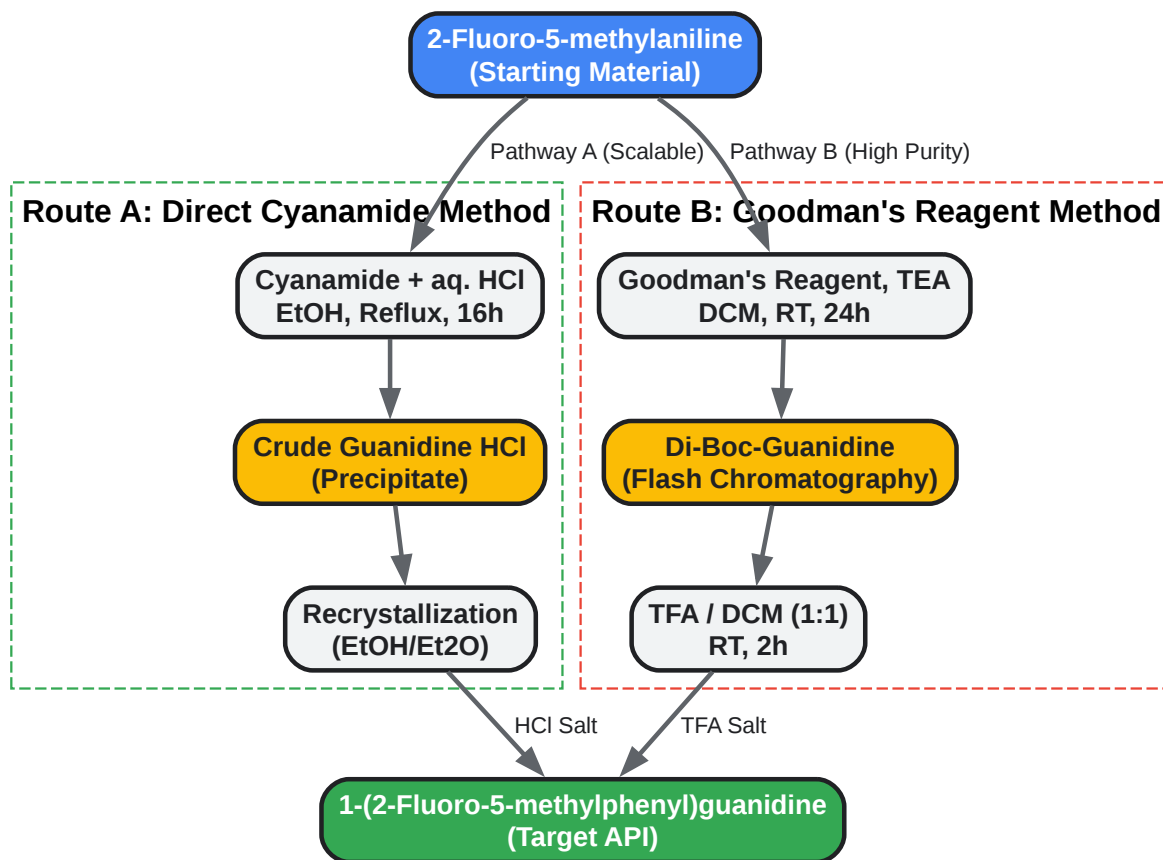
soluble in organic solvents, facilitating facile purification via silica gel chromatography prior to global deprotection.

Quantitative Process Metrics

To guide route selection, the quantitative outcomes of both synthetic pathways are summarized below:

Parameter	Route A: Cyanamide Method	Route B: Goodman's Reagent
Overall Yield	65 – 75%	80 – 85% (Over 2 steps)
Purity Profile	> 95% (Post-recrystallization)	> 99% (Post-chromatography)
Reaction Time	16 hours	26 hours
Scalability	High (Kilogram scale)	Low-Medium (Gram scale)
Cost Profile	Low (\$)	High (\$)
Final Salt Form	Hydrochloride (HCl)	Trifluoroacetate (TFA)

Synthetic Workflows



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Figure 1: Divergent synthetic workflows for 1-(2-Fluoro-5-methylphenyl)guanidine.

Self-Validating Experimental Protocols

Protocol A: Direct Cyanamide Guanylation (HCl Salt)

Step 1: Anilinium Salt Formation

- Dissolve 2-fluoro-5-methylaniline (10.0 g, 80.0 mmol, 1.0 eq) in absolute ethanol (50 mL) in a 250 mL round-bottom flask.
- Slowly add concentrated aqueous HCl (37%, 7.3 mL, 88.0 mmol, 1.1 eq) dropwise while stirring at 0 °C.

- Validation Checkpoint 1: A mild exotherm will occur. The solution will shift from pale yellow to a deeper amber, indicating the formation of the anilinium hydrochloride salt.

Step 2: Electrophilic Guanylation

- Add cyanamide (5.0 g, 120.0 mmol, 1.5 eq) as a 50% aqueous solution to the reaction mixture.
- Attach a reflux condenser and heat the mixture to 80 °C for 16 hours.
- Validation Checkpoint 2: Perform LC-MS on a 10

L aliquot. The starting material peak (

126.1

) should be

5%, replaced by the product mass (

168.1

).

Step 3: Isolation & Purification

- Cool the reaction mixture to room temperature, then transfer to an ice bath (0 °C) for 2 hours.
- Filter the resulting precipitate under vacuum and wash with cold diethyl ether (mL).
- Recrystallize the crude solid from a minimal amount of hot ethanol, precipitating with diethyl ether.
- Validation Checkpoint 3: The formation of a brilliant white crystalline solid confirms successful isolation. Melting point analysis should yield a sharp transition, confirming high-purity **1-(2-fluoro-5-methylphenyl)guanidine** hydrochloride.

Protocol B: Goodman's Reagent Guanylation (TFA Salt)

Step 1: Boc-Protected Guanylation

- Dissolve 2-fluoro-5-methylaniline (1.0 g, 8.0 mmol, 1.0 eq) and

-di-Boc-

-triflylguanidine (3.3 g, 8.4 mmol, 1.05 eq) in anhydrous dichloromethane (DCM, 20 mL) under a nitrogen atmosphere.
- Add triethylamine (TEA) (2.2 mL, 16.0 mmol, 2.0 eq) dropwise. Stir at room temperature for 24 hours.
- Validation Checkpoint 1: TLC (Hexanes/EtOAc 3:1) must reveal a new, less polar UV-active spot (

) corresponding to the di-Boc intermediate, with complete consumption of the aniline (

).

Step 2: Intermediate Purification

- Concentrate the reaction mixture under reduced pressure.
- Purify the residue via silica gel flash chromatography (gradient elution: 0-20% EtOAc in Hexanes).
- Validation Checkpoint 2: The isolated intermediate should present as a white foam. LC-MS must confirm the exact mass of the di-Boc protected guanidine (

368.2

).

Step 3: Global Deprotection

- Dissolve the purified intermediate in a 1:1 (v/v) mixture of DCM and Trifluoroacetic Acid (TFA) (10 mL total volume).

- Stir at room temperature for 2 hours.
- Validation Checkpoint 3: Vigorous gas evolution (and isobutylene) immediately upon TFA addition provides visual confirmation of Boc cleavage.
- Concentrate the mixture in vacuo, co-evaporating with toluene (mL) to remove residual TFA. Lyophilize from water/acetonitrile to yield the target compound as a highly pure TFA salt (168.1).

References

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Sources

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- [2. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
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